

An In-depth Technical Guide to the Safe Handling of DEPBT

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Compound of Interest

Compound Name: 3-(Diethoxyphosphoryloxy)-1,2,3-benzotriazin-4(3H)-one

Cat. No.: B556695

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling precautions for **3-(Diethoxyphosphoryloxy)-1,2,3-benzotriazin-4(3H)-one** (DEPBT), a widely used coupling reagent in peptide synthesis and other areas of organic chemistry. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical Identification and Physical Properties

DEPBT is a crystalline solid that is valued for its ability to facilitate amide bond formation with a high degree of efficiency and remarkable resistance to racemization.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Property	Value	References
Chemical Name	3-(Diethoxyphosphoryloxy)-1,2,3-benzotriazin-4(3H)-one	[1]
Synonyms	DEPBT, Diethyl 4-oxo-1,2,3-benzotriazin-3(4H)-yl phosphate	[1]
CAS Number	165534-43-0	[1]
Molecular Formula	C ₁₁ H ₁₄ N ₃ O ₅ P	[1]
Molecular Weight	299.22 g/mol	[5][11]
Appearance	White to off-white crystalline powder	[5]
Purity	≥98.0%	[5]
Melting Point	75-77 °C	[11]
Storage Temperature	2-8 °C	[5]

Hazard Identification and Classification

DEPBT is classified as an irritant. The primary hazards are associated with skin, eye, and respiratory system contact.

Hazard Class	GHS Classification	Signal Word	Hazard Statement
Skin Irritation	Category 2	Warning	H315: Causes skin irritation
Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	Warning	H335: May cause respiratory irritation

Data sourced from multiple Safety Data Sheets.

Toxicological Data

Specific quantitative toxicological data for DEPBT, such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%), are not readily available in publicly accessible databases. The primary toxicological concerns are its irritant properties.

Exposure Route	Health Effects
Inhalation	May cause respiratory tract irritation.
Skin Contact	Causes skin irritation.
Eye Contact	Causes serious eye irritation.
Ingestion	May be harmful if swallowed.

Handling Precautions and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate personal protective equipment are essential to minimize the risks associated with DEPBT.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.

Personal Protective Equipment (PPE)

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
Respiratory Protection	If working outside of a fume hood or if dust generation is significant, a NIOSH-approved particulate respirator is recommended.

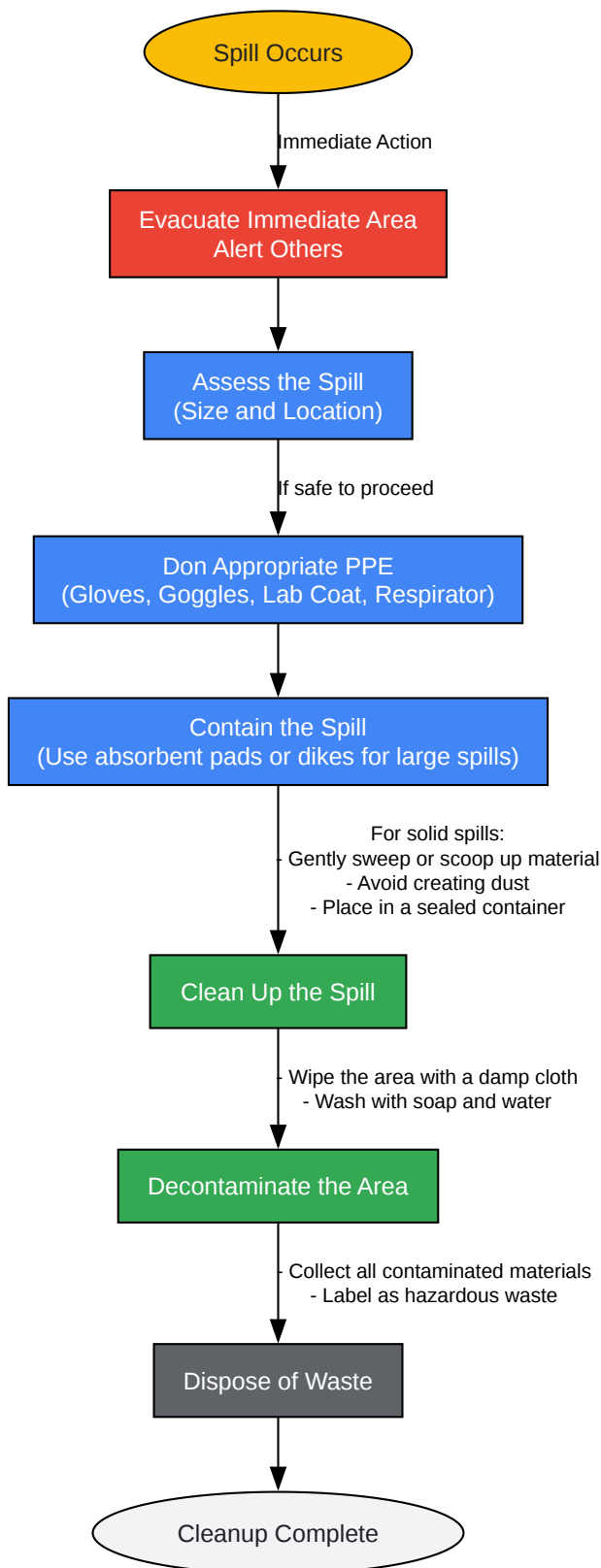
First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.

Accidental Release Measures: Spill Cleanup Protocol

In the event of a spill, follow these procedures to ensure safe cleanup.

Workflow for DEPBT Spill Cleanup



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Caption: Workflow for handling a DEPBT spill.

Experimental Protocols for Handling and Use

DEPBT is a highly effective coupling reagent for both solution-phase and solid-phase peptide synthesis.

Solution-Phase Peptide Coupling

- **Dissolution:** Dissolve the N-protected amino acid (1 equivalent) and the amino acid ester hydrochloride (1 equivalent) in an appropriate solvent such as N,N-dimethylformamide (DMF) or dichloromethane (DCM).
- **Base Addition:** Add a tertiary amine base, such as diisopropylethylamine (DIPEA) (2-3 equivalents), to neutralize the hydrochloride salt and facilitate the reaction.
- **DEPBT Addition:** Add DEPBT (1.1-1.2 equivalents) to the reaction mixture.
- **Reaction:** Stir the mixture at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- **Work-up:** Once the reaction is complete, the crude peptide can be isolated by standard aqueous work-up and purified by chromatography.

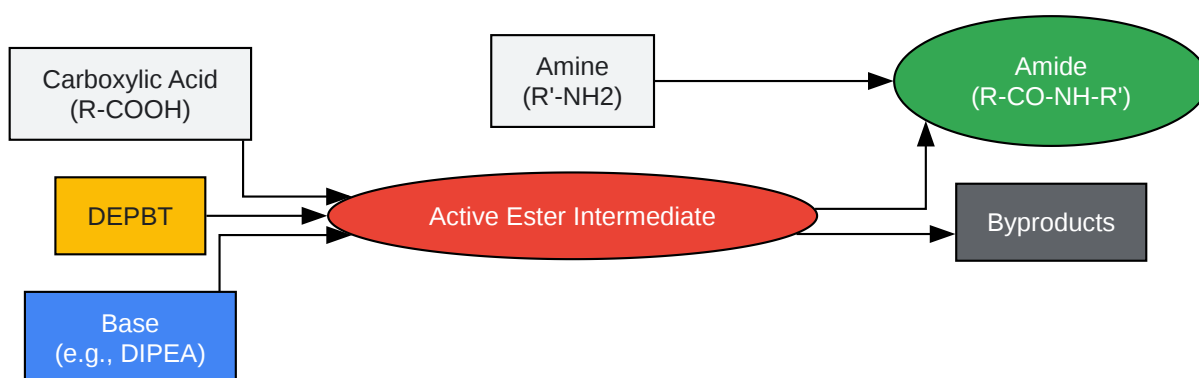
Solid-Phase Peptide Coupling

- **Resin Preparation:** Swell the resin in the appropriate solvent (e.g., DMF or DCM).
- **Amino Acid and DEPBT Addition:** In a separate vessel, pre-activate the N-protected amino acid (3-5 equivalents relative to the resin substitution) with DEPBT (3-5 equivalents) and a base like DIPEA (6-10 equivalents) in DMF for a few minutes.
- **Coupling:** Add the activated amino acid solution to the resin and shake at room temperature for the desired time (typically 1-2 hours).
- **Washing:** After the coupling reaction is complete, wash the resin thoroughly with DMF, DCM, and methanol to remove any unreacted reagents and byproducts.

- Confirmation: Perform a qualitative test (e.g., Kaiser test) to confirm the completion of the coupling reaction.

Signaling Pathway for DEPBT-Mediated Amide Bond Formation

The mechanism of DEPBT in promoting amide bond formation involves the in-situ generation of a highly reactive ester intermediate.



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Caption: Simplified pathway of DEPBT-mediated amide bond formation.

By following these comprehensive safety and handling guidelines, researchers can effectively utilize DEPBT in their synthetic endeavors while maintaining a high standard of laboratory safety.

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